

11-O-Methylpseurotin A producing organisms

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Compound of Interest

Compound Name: 11-O-Methylpseurotin A

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An In-depth Technical Guide to **11-O-Methylpseurotin A** Producing Organisms

For Researchers, Scientists, and Drug Development Professionals

Abstract

11-O-Methylpseurotin A is a bioactive fungal metabolite belonging to the pseurotin family of natural products, which are characterized by a unique spirocyclic γ -lactam core structure. These compounds have garnered interest for their diverse biological activities, making them potential candidates for drug development. This technical guide provides a comprehensive overview of the organisms known to produce **11-O-Methylpseurotin A**, its biosynthesis, the regulatory networks governing its production, and generalized protocols for its isolation and cultivation. This document is intended to serve as a foundational resource for researchers and scientists in the fields of natural product chemistry, microbiology, and drug discovery.

Producing Organisms

11-O-Methylpseurotin A has been identified as a secondary metabolite produced by specific fungal species. The primary producers belong to the genera *Aspergillus* and *Sporothrix*.

- *Aspergillus*: Several species of *Aspergillus* have been reported to produce pseurotins, with *Aspergillus fumigatus* being a notable producer of **11-O-Methylpseurotin A**.^[1] Marine-

derived strains of *A. fumigatus* have also been identified as sources of this compound. Additionally, *Aspergillus sulphureus* has been reported to produce **11-O-Methylpseurotin A**.
[1]

- *Sporothrix*: The compound was originally isolated from a species of *Sporothrix*. [2]
- *Beauveria*: *Beauveria felina* has also been reported as a producer of **11-O-Methylpseurotin A**. [1]

Furthermore, the production of **11-O-Methylpseurotin A** can be influenced by microbial interactions. Co-cultivation of certain fungal isolates with bacteria has been shown to induce its biosynthesis.

Quantitative Data on Production

Quantitative data on the production titers of **11-O-Methylpseurotin A** are not extensively reported in the scientific literature. The production of secondary metabolites like pseurotins is highly dependent on the specific fungal strain, culture conditions (media composition, pH, temperature, aeration), and extraction methods. However, studies on the regulation of the pseurotin A biosynthetic gene cluster in *Aspergillus fumigatus* have demonstrated that the production of pseurotin A can be significantly increased under specific genetic and environmental conditions. For instance, deletion of the transcription factor *zafA* or *gliZ* leads to an upregulation of pseurotin A biosynthetic genes and a corresponding increase in its production. [3][4][5] Similarly, high zinc concentrations in the culture medium have been shown to increase pseurotin A production. [3][4][5]

Table 1: Factors Influencing Pseurotin A Production in *Aspergillus fumigatus*

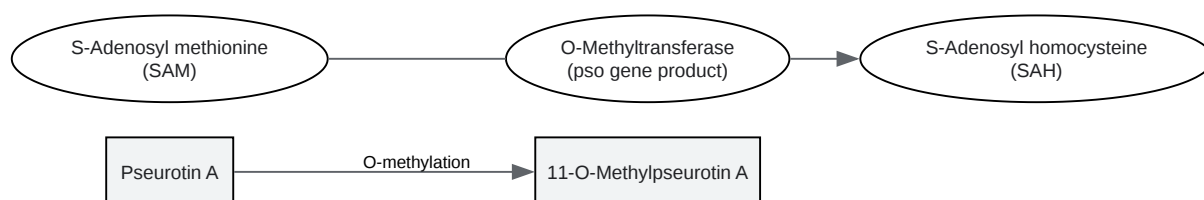
Factor	Condition	Effect on Pseurotin A Production	Reference
Genetic	Deletion of zafA gene	Increased	[3][4][5]
	Deletion of gliZ gene	Increased	[3][4][5]
Environmental	High Zinc Concentration	Increased	[3][4][5]
Hypoxia	Increased biosynthesis gene cluster activation	[6]	

Note: Specific yield data for **11-O-Methylpseurotin A** is scarce. The table above highlights qualitative and relative quantitative changes in the production of the precursor, pseurotin A.

Biosynthetic Pathway of 11-O-Methylpseurotin A

11-O-Methylpseurotin A is a derivative of pseurotin A, and its biosynthesis is intricately linked to the pseurotin biosynthetic gene cluster (pso). The biosynthesis of pseurotins is a complex process involving a hybrid polyketide synthase-nonribosomal peptide synthetase (PKS-NRPS) assembly line.

The core of the pseurotin molecule is synthesized by the PKS-NRPS hybrid enzyme, PsoA. Subsequent tailoring enzymes, encoded by other genes within the psO cluster, modify this core structure to generate the diverse family of pseurotin analogues. The formation of **11-O-Methylpseurotin A** is proposed to be a late-stage modification of pseurotin A. This final step involves the O-methylation of the hydroxyl group at the C-11 position, a reaction catalyzed by an O-methyltransferase enzyme.



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Proposed final step in the biosynthesis of **11-O-Methylpseurotin A**.

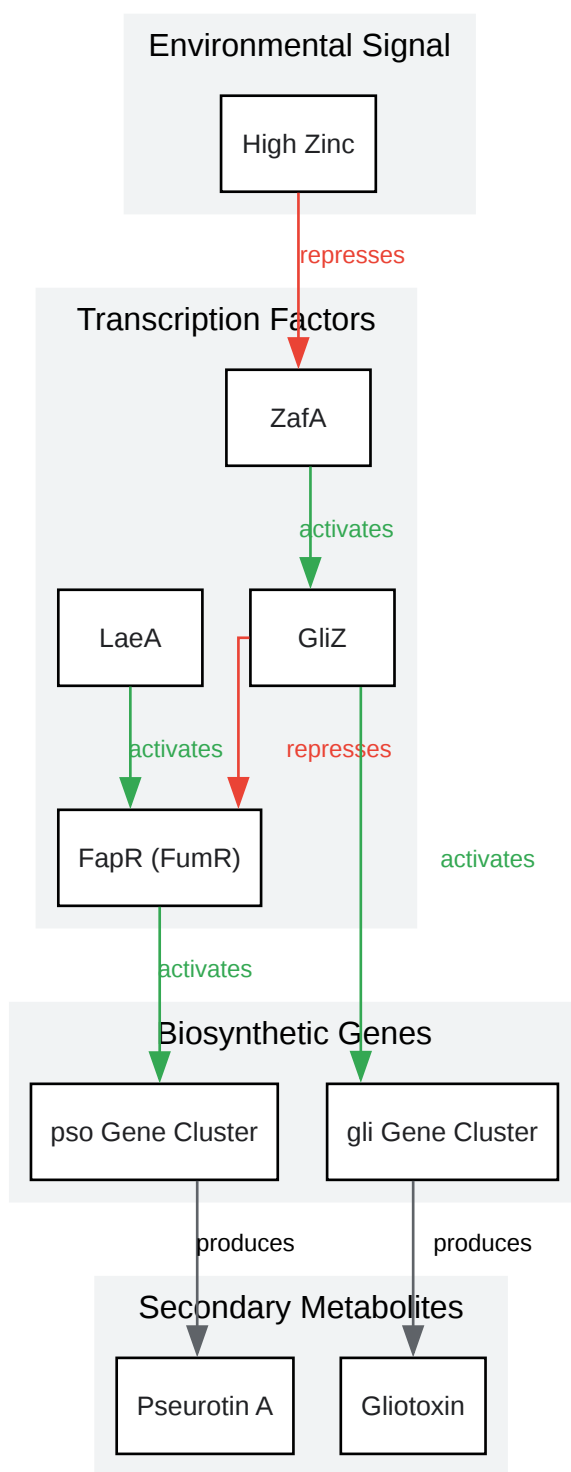
Regulatory Network of Pseurotin Biosynthesis in *Aspergillus fumigatus*

The production of pseurotin A, the precursor to **11-O-Methylpseurotin A**, in *Aspergillus fumigatus* is tightly regulated by a complex network of transcription factors and is influenced by environmental cues such as zinc availability. The *pso* biosynthetic gene cluster is part of a larger "supercluster" that also includes the genes for fumagillin biosynthesis, and their regulation is intertwined.[7]

Key regulatory elements include:

- FapR (FumR): A pathway-specific Zn(II)₂Cys₆ transcription factor located within the supercluster that positively regulates both the fumagillin and pseurotin gene clusters.[7][8]
- LaeA: A global regulator of secondary metabolism that positively influences the expression of the entire supercluster.[8]
- ZafA: A zinc-responsive transcription factor. Deletion of *zafA* leads to increased production of pseurotin A.[3][4][5]
- GliZ: A transcription factor that activates the biosynthesis of gliotoxin. Interestingly, the deletion of *gliZ* results in the upregulation of pseurotin A biosynthetic genes and increased production of pseurotin A, suggesting a reciprocal regulation between these two secondary metabolite pathways.[3][4][5] ZafA appears to regulate pseurotin A biosynthesis sequentially through GliZ.[3][4]

The interplay between these regulators suggests a sophisticated mechanism for controlling the production of secondary metabolites in response to environmental signals like zinc levels.



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Simplified regulatory network of pseurotin A biosynthesis in *A. fumigatus*.

Experimental Protocols

The following sections provide generalized protocols for the cultivation of a producing organism and the subsequent extraction and purification of **11-O-Methylpseurotin A**. These protocols are based on methodologies described for pseurotins and other fungal secondary metabolites and may require optimization for specific strains and laboratory conditions.

Cultivation of *Aspergillus fumigatus*

Objective: To cultivate *Aspergillus fumigatus* in a liquid medium to promote the production of secondary metabolites, including pseurotins.

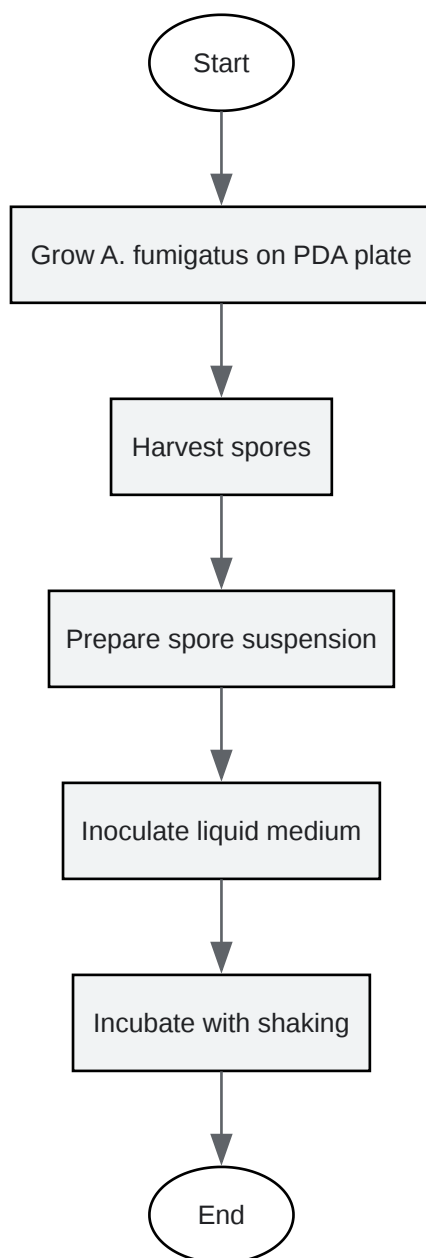
Materials:

- Pure culture of *Aspergillus fumigatus*
- Potato Dextrose Agar (PDA) plates
- Sterile distilled water with 0.1% Tween 80
- Liquid fermentation medium (e.g., Czapek-Dox broth, Potato Dextrose Broth, or a custom production medium)
- Erlenmeyer flasks
- Incubator shaker

Procedure:

- Spore Suspension Preparation:
 - Grow a culture of *A. fumigatus* on a PDA plate at 25-30°C for 7-10 days until sporulation is observed.
 - Harvest the conidia by adding sterile 0.1% Tween 80 solution to the plate and gently scraping the surface with a sterile loop.
 - Filter the spore suspension through sterile glass wool to remove mycelial fragments.

- Determine the spore concentration using a hemocytometer and adjust to the desired concentration (e.g., 1×10^6 spores/mL).
- Inoculation and Fermentation:
 - Inoculate the sterile liquid fermentation medium in Erlenmeyer flasks with the spore suspension.
 - Incubate the flasks in an incubator shaker at 25-30°C with agitation (e.g., 150-200 rpm) for 7-21 days. The optimal incubation time will vary depending on the strain and medium.



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General workflow for the cultivation of *Aspergillus fumigatus*.

Extraction and Purification of 11-O-Methylpseurotin A

Objective: To extract and purify **11-O-Methylpseurotin A** from the fungal culture.

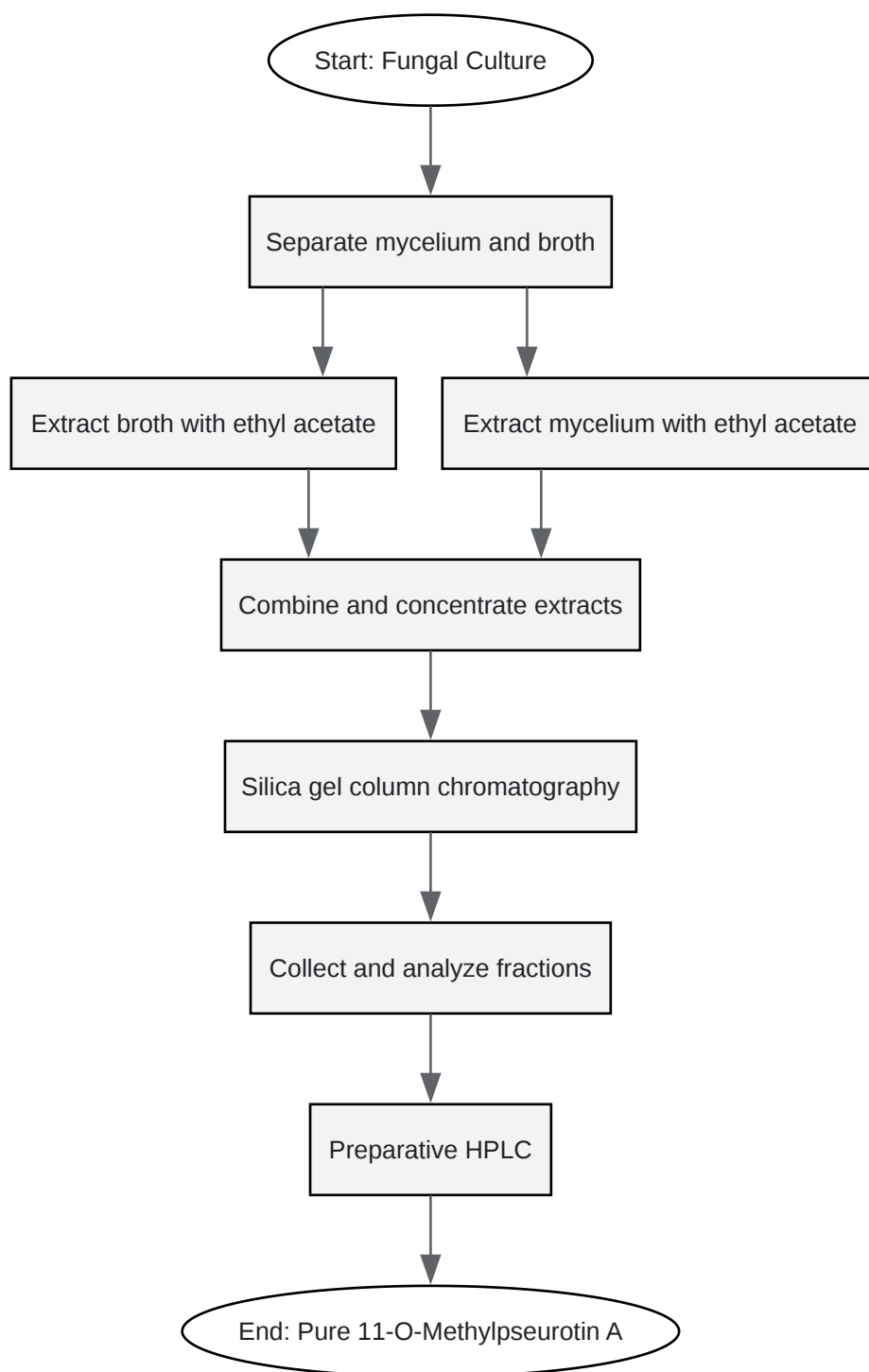
Materials:

- Fungal culture broth and mycelium
- Ethyl acetate
- Anhydrous sodium sulfate
- Rotary evaporator
- Silica gel for column chromatography
- Solvent system for chromatography (e.g., hexane-ethyl acetate gradient)
- High-Performance Liquid Chromatography (HPLC) system with a C18 column
- Solvent system for HPLC (e.g., methanol-water or acetonitrile-water gradient)

Procedure:

- Extraction:
 - Separate the mycelium from the culture broth by filtration.
 - Extract the culture filtrate with an equal volume of ethyl acetate three times.
 - Extract the mycelium with ethyl acetate, possibly after homogenization.
 - Combine all ethyl acetate extracts and dry over anhydrous sodium sulfate.
 - Concentrate the extract in vacuo using a rotary evaporator to obtain a crude extract.

- Purification:
 - Subject the crude extract to silica gel column chromatography.
 - Elute the column with a stepwise gradient of increasing polarity, for example, a hexane-ethyl acetate mixture.
 - Collect fractions and monitor by Thin Layer Chromatography (TLC).
 - Pool the fractions containing the compound of interest and concentrate.
 - Perform a final purification step using preparative HPLC with a C18 column and a suitable mobile phase to obtain pure **11-O-Methylpseurotin A**.



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General workflow for the extraction and purification of **11-O-Methylpseurotin A**.

Conclusion

11-O-Methylpseurotin A is a fascinating fungal secondary metabolite with potential applications in drug discovery. While its production has been confirmed in several fungal genera, there is a clear need for further research to quantify production yields and optimize fermentation conditions. The elucidation of the complex regulatory network governing its biosynthesis in *Aspergillus fumigatus* opens up avenues for genetic engineering strategies to enhance its production. The protocols and information provided in this guide serve as a starting point for researchers to explore the biology and chemistry of this promising natural product.

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References

- [1. 11-O-methylpseurotin A | Benchchem \[benchchem.com\]](#)
- [2. bio-fermen.bocsci.com \[bio-fermen.bocsci.com\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
- [5. Regulation of pseurotin A biosynthesis by GliZ and zinc in Aspergillus fumigatus - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [6. pubs.acs.org \[pubs.acs.org\]](#)
- [7. mdpi.com \[mdpi.com\]](#)
- [8. Prototype of an intertwined secondary-metabolite supercluster - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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